

An In-Depth Technical Guide to 1,3-Cyclohexanediamine (CAS 3385-21-5)

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Compound of Interest

Compound Name: 1,3-Cyclohexanediamine

Cat. No.: B1580663

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Introduction: Unveiling 1,3-Cyclohexanediamine

1,3-Cyclohexanediamine (CAS 3385-21-5), a cycloaliphatic diamine, is a crucial intermediate in the chemical industry.^{[1][2]} Commercially available as a mixture of cis and trans isomers, this colorless to light yellow liquid is recognized for its role as a versatile building block, particularly in the synthesis of polymers and dyes.^{[3][4]} Its two primary amine functionalities, positioned on a cyclohexane ring, grant it specific stereochemical properties and reactivity that are leveraged in applications such as epoxy resin curing and as a rubber compounding agent.^{[1][2]} This guide provides a comprehensive overview of its physical and chemical properties, synthesis pathways, analytical methodologies, and safety protocols, offering field-proven insights for laboratory and development applications.

Part 1: Core Chemical and Physical Characteristics

The fundamental properties of **1,3-Cyclohexanediamine** are critical for its handling, storage, and application. This compound is air-sensitive and should be stored under an inert atmosphere to maintain its integrity.^{[3][4]}

Table 1: Physicochemical Properties of 1,3-Cyclohexanediamine

Property	Value	Source(s)
CAS Number	3385-21-5	[3] [5]
Molecular Formula	C ₆ H ₁₄ N ₂	[4] [6] [7]
Molecular Weight	114.19 g/mol	[4] [6] [8]
IUPAC Name	cyclohexane-1,3-diamine	[5] [6] [7]
Synonyms	1,3-Diaminocyclohexane (cis- and trans- mixture)	[3] [4] [8]
Appearance	Colorless to light yellow/orange clear liquid	[1] [3] [4]
Boiling Point	194 °C	[1] [3] [4]
Flash Point	79 °C (174.2 °F)	[3] [4] [9]
Density	0.95 g/cm ³ at 20°C	[1] [3] [4]
Refractive Index	1.49 (at 20°C)	[1] [3] [4]
pKa	10.70 ± 0.70 (Predicted)	[1]
Storage	Room temperature, in a cool, dark place under inert gas	[1] [3]

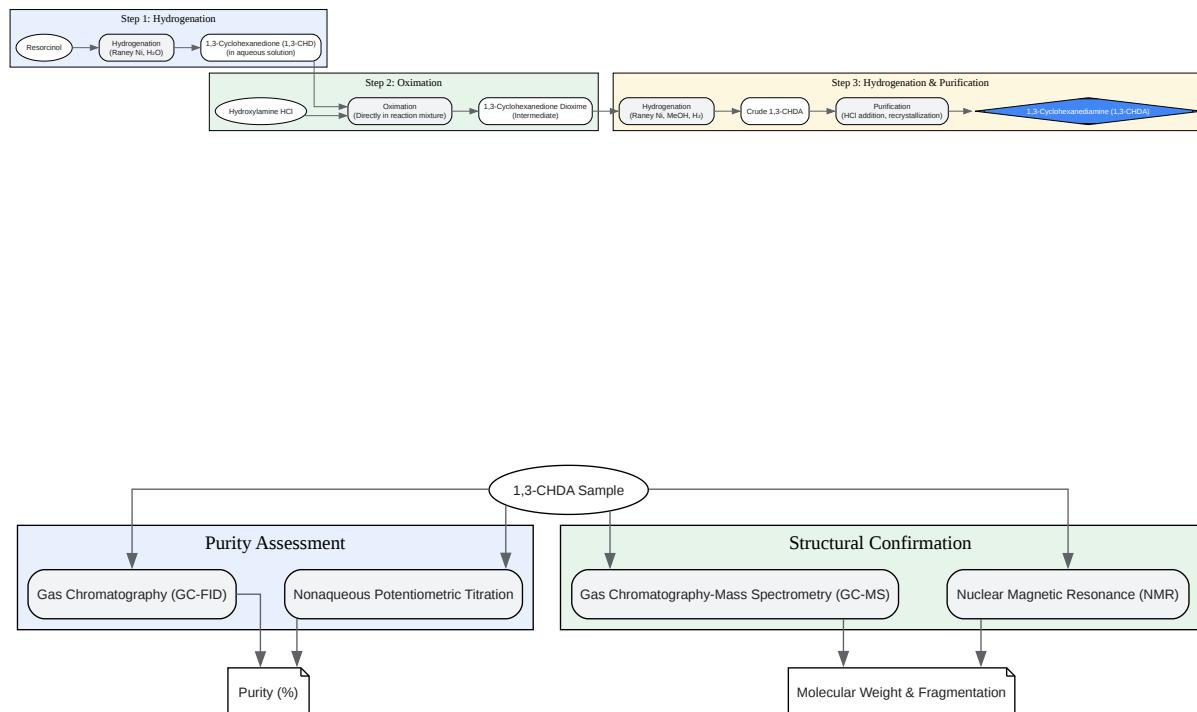
Part 2: Synthesis and Purification Methodologies

The industrial production of **1,3-Cyclohexanediamine** (1,3-CHDA) can be approached through several synthetic routes. The selection of a pathway is often dictated by the availability and cost of starting materials, desired purity, and scalability. A notable study outlines three primary pathways, with the oximation-hydrogenation of 1,3-cyclohexanedione (1,3-CHD) proving to be an efficient method.[\[3\]](#)

Key Synthesis Pathway: From Resorcinol to 1,3-Cyclohexanediamine

This efficient, multi-step synthesis leverages readily available resorcinol and avoids harsh conditions, making it a practical choice for laboratory-scale production.[\[3\]](#) The causality behind

this specific workflow lies in its efficiency and the direct usability of the intermediate product without extensive purification, streamlining the overall process.



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